

Application Notes and Protocols: EDC-NHS Chemistry for Bis-PEG3-acid Activation

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Compound of Interest

Compound Name: *Bis-PEG3-acid*

Cat. No.: *B1667460*

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These application notes provide a detailed overview and experimental protocols for the activation of **Bis-PEG3-acid** using 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysuccinimide (NHS) chemistry. This method is fundamental for the covalent conjugation of the bifunctional PEG linker to primary amine-containing molecules such as proteins, peptides, antibodies, and amine-modified oligonucleotides.

Introduction to EDC-NHS Activation Chemistry

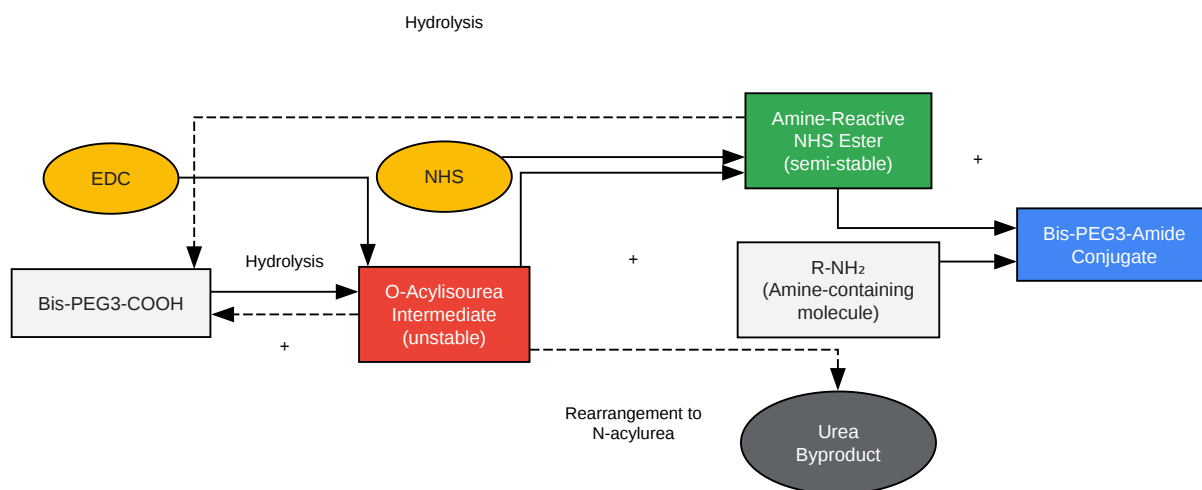
EDC, in conjunction with NHS, facilitates the formation of stable amide bonds between a carboxyl group (-COOH) and a primary amine (-NH₂). This "zero-length" crosslinking reaction is a cornerstone of bioconjugation due to its efficiency and the stability of the resulting bond.^[1] The reaction with **Bis-PEG3-acid** proceeds in two main steps at each of its terminal carboxylic acid groups:

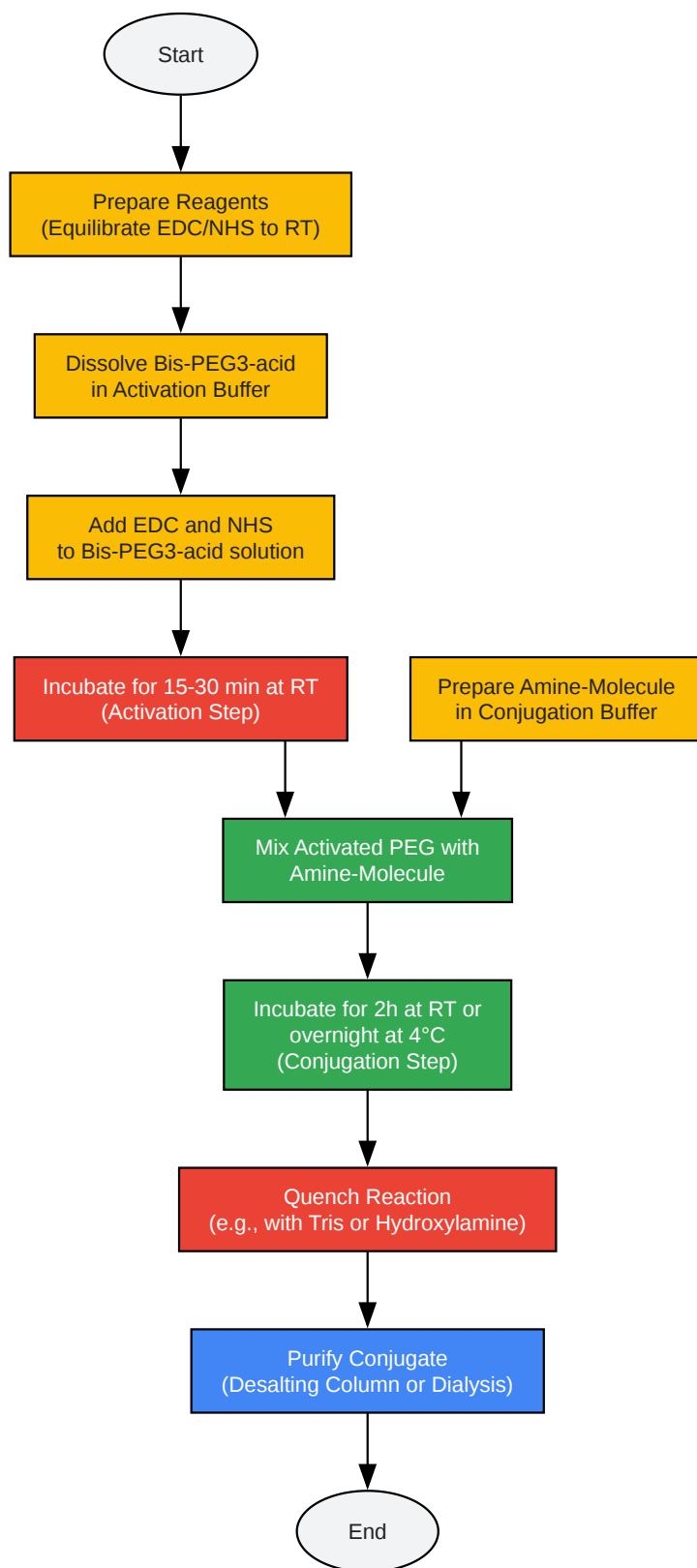
- **Activation of the Carboxyl Group:** EDC reacts with a carboxyl group of **Bis-PEG3-acid** to form a highly reactive O-acylisourea intermediate. This intermediate is unstable in aqueous solutions and is susceptible to hydrolysis.^{[1][2][3]}
- **Formation of a Stable NHS Ester:** NHS is added to the reaction to convert the unstable O-acylisourea intermediate into a more stable, amine-reactive NHS ester. This NHS ester is less prone to hydrolysis and can be reacted with a primary amine to form a stable amide bond.^[2]

The use of a homobifunctional linker like **Bis-PEG3-acid** allows for the crosslinking of two amine-containing molecules or the creation of dimeric conjugates. The hydrophilic PEG spacer enhances the solubility of the resulting conjugate in aqueous media.

Reaction Mechanism

The following diagram illustrates the two-step activation of a single carboxyl group on the **Bis-PEG3-acid** molecule and its subsequent reaction with an amine-containing molecule.





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